Analytical methods for quantifying 3-(3,5-Difluorophenyl)cyclobutan-1-ol

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Compound of Interest

Compound Name:	*3-(3,5-Difluorophenyl)cyclobutan-1-ol*
CAS No.:	*1807939-36-1*
Cat. No.:	*B1457497*

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An Application Note and Protocol for the Quantitative Analysis of **3-(3,5-Difluorophenyl)cyclobutan-1-ol**

Abstract

This comprehensive technical guide details robust and validated analytical methods for the quantitative determination of **3-(3,5-Difluorophenyl)cyclobutan-1-ol**, a fluorinated carbocyclic compound of increasing interest in pharmaceutical development.[1][2] The unique physicochemical properties of fluorinated motifs can modulate metabolic profiles and target binding affinities, making precise quantification essential for research, development, and quality control.[1] This document, designed for researchers and drug development professionals, provides detailed protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). Each protocol is grounded in established scientific principles and adheres to international regulatory standards for analytical method validation, ensuring trustworthiness and data integrity.[3][4][5][6]

Introduction: The Analytical Challenge

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3-(3,5-Difluorophenyl)cyclobutan-1-ol is a non-planar, partially lipophilic molecule. The presence of the difluorophenyl group provides a strong UV chromophore, making HPLC-UV a primary analytical choice. The cyclobutanol moiety introduces polarity and a site for potential thermal degradation or derivatization, which are key considerations for GC-based methods. The objective of any analytical procedure is to demonstrate that it is fit for its intended purpose. [5] This guide provides the framework for developing and validating such procedures.

Physicochemical Properties (Predicted)

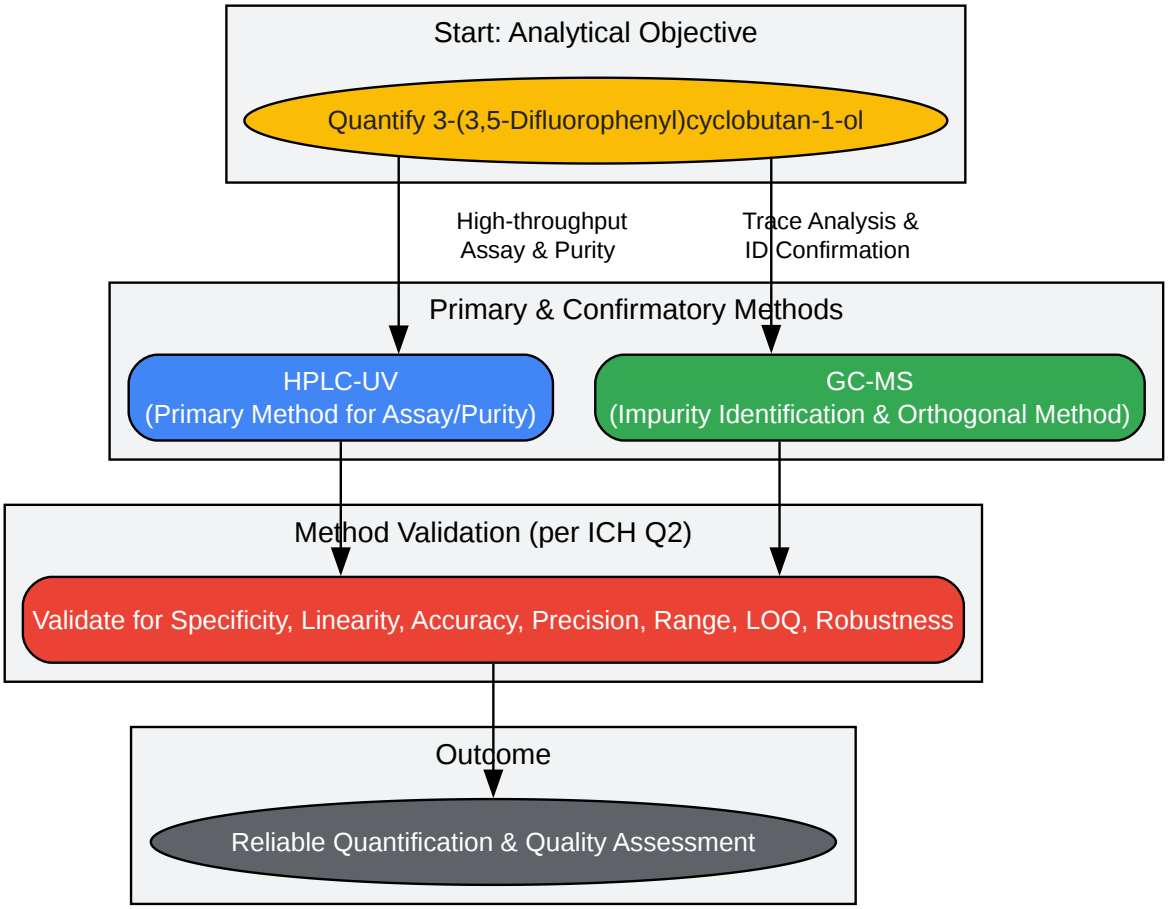
A thorough understanding of the analyte's properties is the foundation of method development.

Property	Predicted Value / Observation	Rationale & Implication for Analysis
Molecular Formula	$C_{10}H_{10}F_2O$	-
Molecular Weight	184.18 g/mol	Influences mass spectrometry settings.
UV Chromophore	Yes (Difluorophenyl group)	Enables sensitive detection by HPLC with UV/DAD detectors.
Polarity	Moderately Polar	Suitable for reversed-phase chromatography. Soluble in organic solvents like Methanol, Acetonitrile.
Volatility	Moderately Volatile	Suggests that GC is a viable technique, though the hydroxyl group may require derivatization.
Thermal Stability	Moderate	The secondary alcohol may be prone to dehydration at high GC injector temperatures.

Analytical Strategy & Method Selection

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The selection of an appropriate analytical technique is contingent on the sample matrix, required sensitivity, and available instrumentation. This guide presents two orthogonal methods, HPLC-UV and GC-MS, to provide flexibility and confirmatory analysis capabilities.



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Caption: High-level workflow for method selection and validation.

Method 1: High-Performance Liquid Chromatography (HPLC-UV)

Reversed-phase HPLC is the preferred method for routine assay and purity analysis due to its robustness and precision. The method leverages the analyte's UV absorbance for sensitive quantification.

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Rationale for Chromatographic Choices

- Stationary Phase: A C18 (octadecylsilane) column is selected for its versatility in retaining moderately polar compounds through hydrophobic interactions between the analyte's phenyl ring and the stationary phase.
- Mobile Phase: A gradient of acetonitrile and water is used. Acetonitrile is a common organic modifier that provides good peak shape and lower backpressure than methanol. A gradient elution ensures that the main analyte peak is sharp and that any impurities with different polarities are well-resolved.
- Detector: A Diode Array Detector (DAD) or Photodiode Array (PDA) detector is recommended. It allows for the determination of the optimal detection wavelength (estimated λ-max ~265 nm for the difluorophenyl group) and can assess peak purity.

Detailed HPLC-UV Protocol

A. Instrumentation and Consumables

- HPLC or UHPLC system with a gradient pump, autosampler, column oven, and DAD/PDA detector.
- Chromatography Data System (CDS) for data acquisition and processing.
- C18 Reversed-Phase Column (e.g., 150 mm x 4.6 mm, 3.5 µm particle size).
- HPLC-grade Acetonitrile and Water.
- Analytical balance, volumetric flasks, and pipettes.

B. Preparation of Solutions

- Mobile Phase A: HPLC-grade Water.
- Mobile Phase B: HPLC-grade Acetonitrile.
- Diluent: 50:50 (v/v) Acetonitrile:Water.

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- Standard Stock Solution (approx. 1 mg/mL): Accurately weigh ~25 mg of **3-(3,5-Difluorophenyl)cyclobutan-1-ol** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solution (approx. 0.1 mg/mL): Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution (approx. 0.1 mg/mL): Prepare the sample to achieve a target concentration of 0.1 mg/mL in the diluent. This may involve dissolving a solid sample or diluting a liquid formulation. Filter through a 0.45 µm syringe filter before injection.[7]

C. Chromatographic Conditions

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 3.5 µm
Mobile Phase	A: Water; B: Acetonitrile
Gradient	0-15 min: 40% B to 90% B; 15-17 min: 90% B; 17.1-20 min: 40% B
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detection	DAD at 265 nm
Run Time	20 minutes

D. System Suitability Test (SST) Before sample analysis, perform five replicate injections of the Working Standard Solution. The system is deemed ready for use if the following criteria are met, in accordance with USP <621>.[8][9][10]

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SST Parameter	Acceptance Criteria
Tailing Factor (Asymmetry)	0.8 - 1.5
Theoretical Plates (N)	> 2000
Relative Standard Deviation (%RSD)	≤ 1.0% for peak area and retention time

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides an excellent orthogonal method for confirmation of identity and for the analysis of volatile impurities. The mass spectrometer offers high selectivity and sensitivity.

Rationale for Methodological Choices

- Derivatization: The presence of a hydroxyl group can cause peak tailing on common GC columns. While direct injection is possible, derivatization with a silylating agent (e.g., BSTFA) is recommended to convert the polar -OH group into a non-polar -OTMS (trimethylsilyl) ether. This improves volatility, thermal stability, and chromatographic peak shape.
- Column: A low-polarity 5% phenyl / 95% dimethylpolysiloxane column (e.g., DB-5ms, VF-5ms) is a general-purpose column suitable for a wide range of analytes, including the silylated derivative.
- Detector: A mass spectrometer provides definitive structural information. Electron Ionization (EI) at 70 eV is used to generate reproducible fragmentation patterns for library matching and structural elucidation.

Detailed GC-MS Protocol

A. Instrumentation and Consumables

- GC system with a split/splitless injector, coupled to a Mass Spectrometer (e.g., single quadrupole or TOF).
- Data system for instrument control and data analysis.

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- DB-5ms capillary column (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- High-purity Helium carrier gas.
- Derivatizing agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS.
- GC vials with inserts.

B. Preparation of Solutions & Derivatization

- Solvent: Anhydrous Ethyl Acetate or Dichloromethane.
- Standard Stock Solution (approx. 1 mg/mL): Prepare as described in the HPLC section, but use the selected anhydrous GC solvent.
- Sample Preparation: Prepare the sample to a target concentration of approximately 0.1 mg/mL in the anhydrous solvent.
- Derivatization Protocol: a. Pipette 100 µL of the standard or sample solution into a GC vial insert. b. Add 100 µL of the BSTFA reagent. c. Cap the vial tightly and heat at 60 °C for 30 minutes. d. Cool to room temperature before injection.

C. GC-MS Conditions

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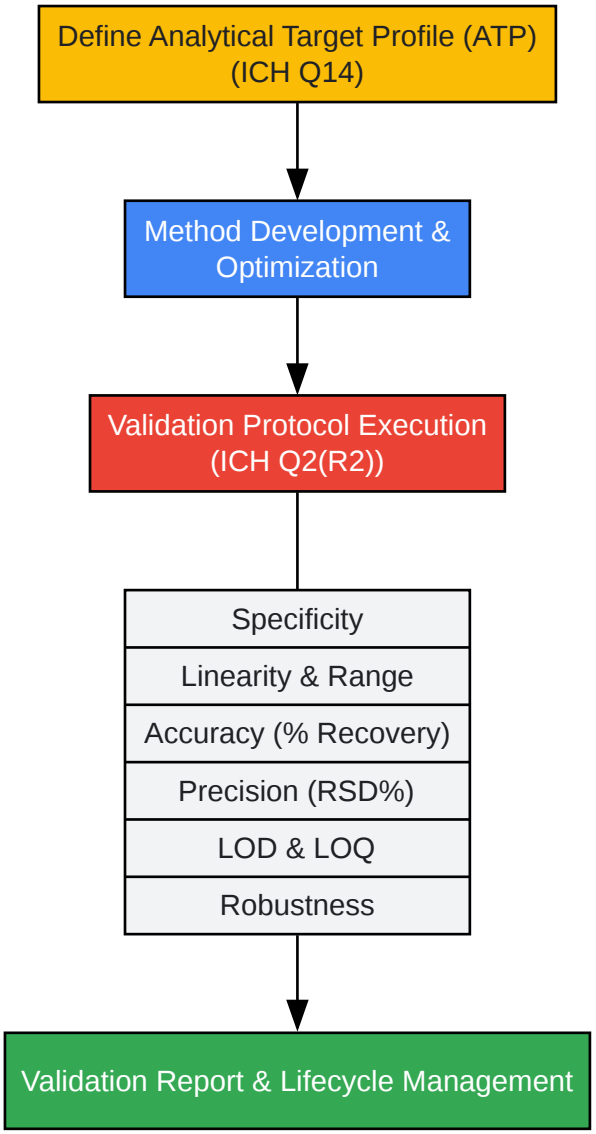
Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film
Carrier Gas	Helium, constant flow at 1.2 mL/min
Injector Temp.	250 °C
Injection Mode	Split (20:1 ratio)
Injection Vol.	1 µL
Oven Program	Start at 100 °C, hold for 2 min. Ramp at 15 °C/min to 280 °C, hold for 5 min.
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40 - 450 m/z

D. Expected Mass Spectrum The EI mass spectrum of the silylated derivative is expected to show a molecular ion (M^+) and characteristic fragments resulting from cleavage of the cyclobutane ring and loss of methyl groups from the silyl moiety.

Analytical Method Validation

A critical component of ensuring reliable data is method validation.[4] The protocols described here must be validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines to demonstrate fitness for purpose.[5][11]

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